

NDSB-256: A Technical Guide to Properties, Structure, and Applications

Author: BenchChem Technical Support Team. **Date:** April 2026

Compound of Interest

Compound Name: NDSB-256

Cat. No.: B15600253

[Get Quote](#)

An In-depth Guide for Researchers, Scientists, and Drug Development Professionals

Introduction

NDSB-256, or 3-(Benzyldimethylammonio)propane-1-sulfonate, is a member of the non-detergent sulfobetaine (NDSB) family of chemical compounds.^[1] These zwitterionic molecules are characterized by a hydrophilic sulfobetaine group and a short hydrophobic group.^{[1][2]} Unlike traditional detergents, the short hydrophobic tail of **NDSB-256** prevents the formation of micelles, allowing it to be easily removed from solution by dialysis.^{[3][4]} This property makes **NDSB-256** a valuable tool in protein biochemistry, where it is used to enhance the solubility and stability of proteins without causing denaturation, even at high concentrations.^{[1][5]} Its applications are wide-ranging, from improving the extraction yield of membrane and nuclear proteins to facilitating protein refolding, renaturation, and crystallization.^{[1][6]}

Chemical Structure and Physicochemical Properties

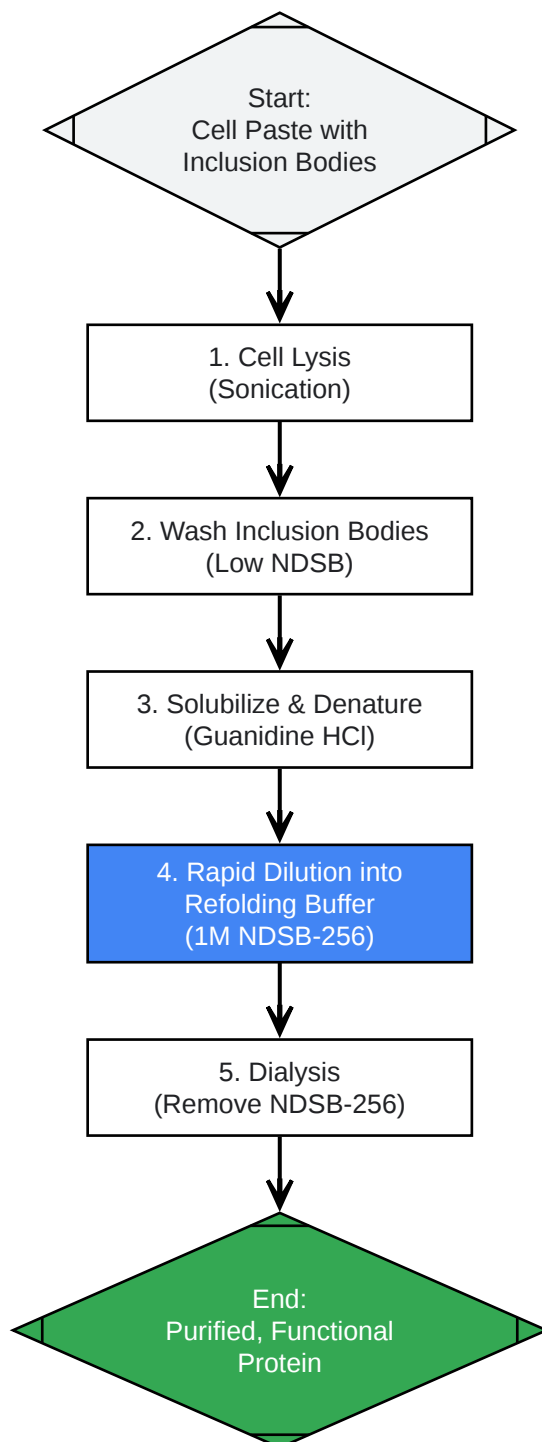
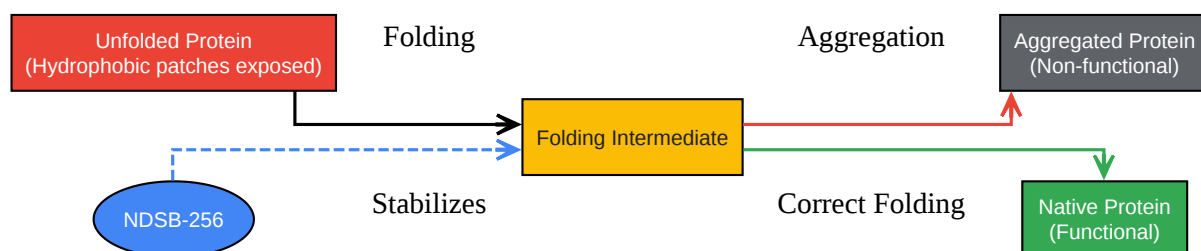
NDSB-256 is a synthetic, zwitterionic compound that remains electrically neutral over a broad pH range.^[6] It is highly soluble in water and does not significantly absorb light in the near-UV spectrum, which prevents interference with common protein quantification methods.^{[1][4][7]}

Below is a summary of its key quantitative properties.

Property	Value	Source
Chemical Name	3-(Benzyldimethylammonio)propane-1-sulfonate	[1]
Synonyms	Dimethylbenzylammonium Propane Sulfonate	[5]
CAS Number	81239-45-4	[8]
Molecular Formula	C ₁₂ H ₁₉ NO ₃ S	[8]
Molecular Weight	257.35 g/mol	[8]
Appearance	White solid	[9]
Purity	≥99% (TLC)	[9]
Solubility in Water	200 mg/mL	[5]

Mechanism of Action

Non-detergent sulfobetaines like **NDSB-256** are believed to facilitate protein folding and prevent aggregation by interacting with folding intermediates.[3] While the precise mechanism is not fully elucidated, it is suggested that the short hydrophobic group of **NDSB-256** interacts with exposed hydrophobic regions on proteins.[3] This interaction prevents the protein aggregation that can occur during folding.[3][10] By stabilizing these intermediates, **NDSB-256** promotes the native folding pathway.[10] Some studies suggest that NDSBs may act as "pharmacological chaperones," not only preventing aggregation but also binding to and stabilizing the final folded state of the protein.[10]



[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. NDSB-256 - Products - Hopax Fine Chemicals [hopaxfc.com]
- 2. interchim.fr [interchim.fr]
- 3. hamptonresearch.com [hamptonresearch.com]
- 4. info.gbiosciences.com [info.gbiosciences.com]
- 5. NDSB-256 [sigmaaldrich.com]
- 6. NDSB 256, cas no. 81239-45-4, protein renaturation and refolding reagent available from Soltec Bioscience - Soltec Ventures [soltecventures.com]
- 7. researchgate.net [researchgate.net]
- 8. NDSB-256, Zwitterionic non-detergent sulfobetaine (CAS 81239-45-4) | Abcam [abcam.com]
- 9. merckmillipore.com [merckmillipore.com]
- 10. The non-detergent sulfobetaine-201 acts as a pharmacological chaperone to promote folding and crystallization of the type II TGF- β receptor extracellular domain - PMC [pmc.ncbi.nlm.nih.gov]
- To cite this document: BenchChem. [NDSB-256: A Technical Guide to Properties, Structure, and Applications]. BenchChem, [2026]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b15600253/docs#ndsb-256-a-technical-guide-to-properties-structure-and-applications>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide

accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com

[Contact our Ph.D. Support Team for a compatibility check](#)